

# (3-Chloro-2-hydroxypropyl)trimethylammonium chloride molecular weight and formula

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## Compound of Interest

**Compound Name:** (3-Chloro-2-hydroxypropyl)trimethylammonium chloride

**Cat. No.:** B057303

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## An In-depth Technical Guide to (3-Chloro-2-hydroxypropyl)trimethylammonium Chloride

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of **(3-Chloro-2-hydroxypropyl)trimethylammonium chloride** (CHPTAC), a versatile quaternary ammonium compound. This guide details its chemical properties, synthesis protocols, and key applications, with a focus on its relevance in scientific research and development.

## Core Chemical and Physical Properties

**(3-Chloro-2-hydroxypropyl)trimethylammonium chloride** is a cationic surfactant widely utilized as an etherifying agent to introduce permanent cationic charges to various polymers and biomolecules.

Property	Value	Citations
Molecular Weight	188.10 g/mol	[1][2]
Molecular Formula	C <sub>6</sub> H <sub>15</sub> Cl <sub>2</sub> NO	[1][3][4]
Linear Formula	ClCH <sub>2</sub> CH(OH)CH <sub>2</sub> N(CH <sub>3</sub> ) <sub>3</sub> Cl	[2][5]
CAS Number	3327-22-8	[3][4]
Appearance	Colorless to light-yellow clear, odorless liquid	[4]
Solubility in Water	Miscible	[4]
Density	Approximately 1.154 - 1.2 g/mL	[4][6]
Melting Point	191-193°C	[3]

## Key Applications in Research and Development

CHPTAC's primary utility lies in its ability to cationize various materials, enhancing their properties for specific applications.

- **Biopolymer Modification:** It is extensively used for the synthesis of cationic starch, which has improved properties for use as a flocculant and in the paper industry.[7] It also serves as a quaternizing agent for other biopolymers like chitosan and glycogen to create water-soluble cationic derivatives for potential pharmaceutical and cosmetic uses.[7]
- **Textile Industry:** In textile finishing, it improves dye affinity and other fabric properties.[7][8]
- **Pharmaceutical Formulations:** There is growing interest in its use as an excipient in drug formulations to enhance the solubility and stability of active pharmaceutical ingredients.[8][9]
- **Personal Care Products:** It functions as a conditioning and antimicrobial agent in various personal care and cosmetic formulations.[8]
- **Chemical Synthesis:** It is a fundamental intermediate in the synthesis of other quaternary ammonium compounds and cationic surfactants.[7]

## Experimental Protocols: Synthesis of (3-Chloro-2-hydroxypropyl)trimethylammonium Chloride

Several methods for the synthesis of CHPTAC have been documented. Below are detailed protocols for common laboratory- and industrial-scale preparations.

### Method 1: Reaction of Trimethylamine Hydrochloride with Epichlorohydrin

This method involves the reaction of trimethylamine hydrochloride with epichlorohydrin in an aqueous solution.

Materials:

- Trimethylamine hydrochloride
- Epichlorohydrin (ECH)
- Water
- Alkaline  $\text{Al}_2\text{O}_3$  catalyst (or other suitable catalysts like  $\text{K}_2\text{CO}_3$ /Neutral  $\text{Al}_2\text{O}_3$  or  $\text{KF}$ /basic  $\text{Al}_2\text{O}_3$ )

Procedure:

- Dissolve 70g of trimethylamine hydrochloride in 64ml of water in a reaction flask with continuous stirring until fully dissolved.
- Add 10g of alkaline  $\text{Al}_2\text{O}_3$  catalyst to the solution and adjust the system's pH to 7.8.
- Cool the reaction mixture to 5°C.
- Slowly add 66g of epichlorohydrin dropwise to the cooled mixture.
- Maintain the temperature and allow the reaction to proceed. The pH of the system will gradually increase, peaking at around 9.7. This phase typically lasts for about 3 hours.

- Bring the reaction to room temperature (around 18°C) and continue the reaction for an additional 2 hours.
- The reaction is considered complete when the pH drops to approximately 8.8.
- The resulting product is an aqueous solution of **(3-Chloro-2-hydroxypropyl)trimethylammonium chloride**.[\[10\]](#)

Table of Reaction Parameters for Method 1:

Parameter	Embodiment 1	Embodiment 2	Embodiment 3
Trimethylamine HCl	70g	70g	70g
Water	64mL	60mL	70mL
Catalyst	10g alkaline Al <sub>2</sub> O <sub>3</sub>	7g KF/basic Al <sub>2</sub> O <sub>3</sub>	14g K <sub>2</sub> CO <sub>3</sub> /Neutral Al <sub>2</sub> O <sub>3</sub>
Initial pH	7.8	8.0	8.0
Initial Temperature	5°C	2°C	0°C
Epichlorohydrin	66g	67g	68g
Peak pH	9.7	10.0	9.5
Reaction Time	3 hours (initial) + 2 hours (room temp)	5 hours (initial)	4 hours (initial)

Source: Adapted from experimental embodiments.[\[10\]](#)

## Method 2: Synthesis from 2,3-dihydroxypropyltrimethylammonium chloride

This protocol describes a laboratory-scale synthesis using thionyl chloride.

Materials:

- 2,3-dihydroxypropyltrimethylammonium chloride

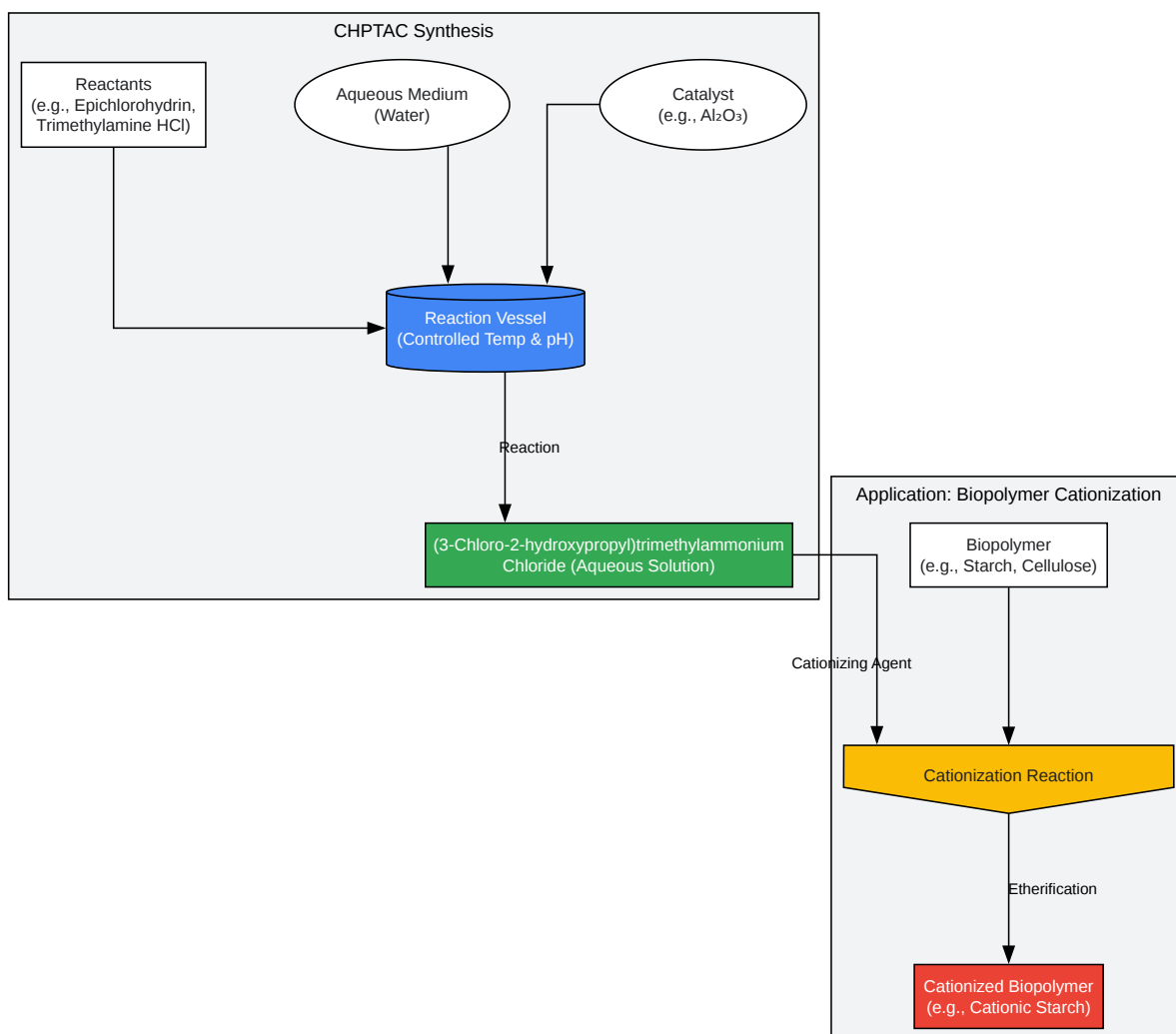
- Dimethylformamide (DMF)
- Thionyl chloride ( $\text{SOCl}_2$ )

Procedure:

- Suspend 9.20 g of 2,3-dihydroxypropyltrimethylammonium chloride in 50 ml of dimethylformamide.
- Add 6.80 g of thionyl chloride to the suspension while maintaining the temperature between 5°C and 10°C.
- Stir the mixture for 20 minutes at this temperature.
- Heat the reaction mixture to 100°C for 5 hours.
- After the reaction is complete, cool the mixture to room temperature.
- Evaporate the solvent to dryness to obtain the final product, 3-chloro-2-hydroxypropyltrimethylammonium chloride.[\[11\]](#)

## Synthesis and Cationization Workflow

The following diagram illustrates a generalized workflow for the synthesis of CHPTAC and its subsequent use in the cationization of a biopolymer like starch.



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Caption: A generalized workflow for the synthesis of CHPTAC and its application in biopolymer cationization.

## Mechanism of Action

The primary mechanism of action for **(3-Chloro-2-hydroxypropyl)trimethylammonium chloride** is its function as an electrophilic agent. The presence of the reactive chloro and hydroxy groups allows it to undergo substitution reactions.<sup>[7]</sup> In alkaline conditions, it is believed to form an epoxide intermediate, glycidyltrimethylammonium chloride (GTAC), which then readily reacts with nucleophiles such as the hydroxyl groups on starch or other biopolymers. This reaction introduces a permanent positive charge (the quaternary ammonium group) onto the substrate, altering its chemical and physical properties, such as its ability to interact with negatively charged surfaces.<sup>[7]</sup>

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